

Application Notes and Protocols for Studying Calcium Signaling in Cells Using Yaddle1

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yaddle1

Cat. No.: B15538307

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Introduction

Yaddle1 is a potent and selective synthetic agonist for the mechanosensitive ion channel Piezo1.[1][2][3] As a derivative of the well-characterized Piezo1 agonist Yoda1, **Yaddle1** offers significantly improved kinetic solubility, making it a more reliable and effective tool for in vitro and in vivo studies.[4][5] **Yaddle1** activates Piezo1, a non-selective cation channel, leading to a rapid influx of extracellular calcium (Ca^{2+}) into the cytoplasm. This targeted activation allows for the precise investigation of Piezo1-mediated calcium signaling and its downstream cellular consequences. These application notes provide detailed protocols for utilizing **Yaddle1** to study calcium signaling in various cell types.

Mechanism of Action

Yaddle1 is thought to act as a molecular wedge, stabilizing the open conformation of the Piezo1 channel.[3][4][5] This action effectively lowers the mechanical threshold for channel activation, and at sufficient concentrations, can induce channel opening even in the absence of external mechanical stimuli. The resulting influx of Ca^{2+} through the Piezo1 channel pore increases the intracellular calcium concentration, triggering a cascade of downstream signaling events.

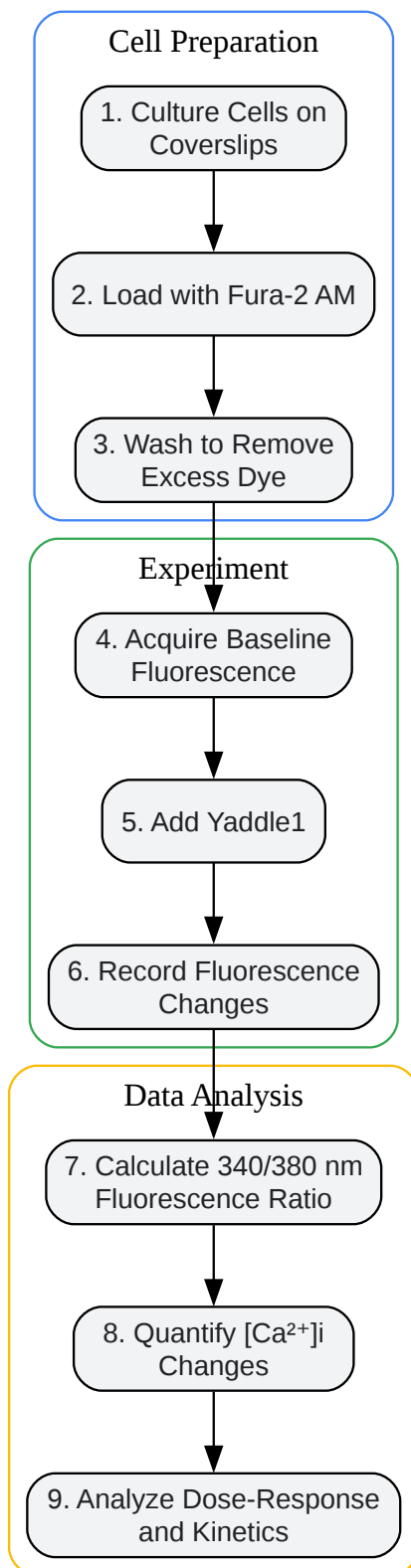
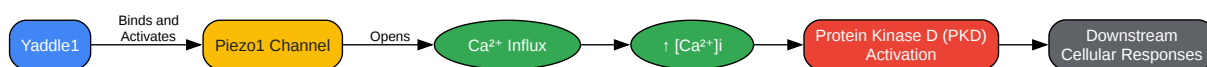
Data Presentation

Quantitative Data for **Yaddle1**

Parameter	Value	Cell Type	Reference
EC ₅₀ (Half-maximal Effective Concentration)	0.40 μ M	HEK293A cells expressing human Piezo1	[1] [2]
Kinetic Solubility (pH 7.4)	26.72 \pm 1.8 μ M	N/A	[4] [5]
Comparative Solubility	10-fold greater than Yoda1	N/A	[3] [4]

Signaling Pathways and Experimental Workflows

Yaddle1-Induced Calcium Signaling Pathway



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